

4-Benzyl-3-(chloromethyl)morpholine molecular weight and formula

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Compound of Interest

Compound Name: 4-Benzyl-3-(chloromethyl)morpholine

Cat. No.: B1340408

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Technical Guide: 4-Benzyl-3-(chloromethyl)morpholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, a putative synthetic route, and a relevant biological context for **4-Benzyl-3-(chloromethyl)morpholine**. This document is intended to serve as a valuable resource for researchers and professionals engaged in medicinal chemistry, pharmacology, and drug development.

Core Compound Information

Molecular Formula: $C_{12}H_{16}ClNO$ [\[1\]](#)

Molecular Weight: 225.71 g/mol [\[2\]](#)

Physicochemical Data

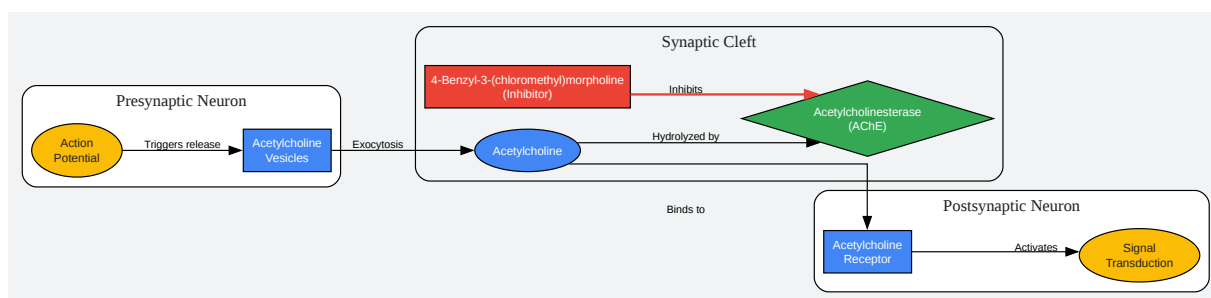
A summary of the key quantitative data for **4-Benzyl-3-(chloromethyl)morpholine** is presented in the table below. This information is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ ClNO	[1]
Molecular Weight	225.71 g/mol	[2]
Predicted Boiling Point	316.1 ± 27.0 °C	[2]
Predicted Density	1.132 ± 0.06 g/cm ³	[2]
CAS Number	110167-16-3	[2]

Biological Context and Signaling Pathway

Morpholine and its derivatives are recognized as privileged structures in medicinal chemistry, frequently appearing in drugs targeting the central nervous system (CNS).[3][4] These compounds are known to interact with various receptors and enzymes, including cholinesterases, which are critical in the pathology of neurodegenerative diseases.[5][6]

One of the key targets for morpholine-based inhibitors is Acetylcholinesterase (AChE), an enzyme responsible for the breakdown of the neurotransmitter acetylcholine. The inhibition of AChE leads to an increase in acetylcholine levels in the synaptic cleft, a therapeutic strategy for conditions such as Alzheimer's disease. The following diagram illustrates the role of a potential morpholine-based inhibitor in the cholinergic synapse.



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Caption: Inhibition of Acetylcholinesterase by a morpholine derivative.

Experimental Protocols

The following sections detail a putative synthesis method for **4-Benzyl-3-(chloromethyl)morpholine** and a general analytical workflow for its characterization.

Putative Synthesis of 4-Benzyl-3-(chloromethyl)morpholine

This protocol is a generalized procedure based on common methods for the N-alkylation of morpholines.

Objective: To synthesize **4-Benzyl-3-(chloromethyl)morpholine** via N-benylation of 3-(chloromethyl)morpholine.

Materials:

- 3-(Chloromethyl)morpholine hydrochloride
- Benzyl chloride
- Potassium carbonate (K_2CO_3)
- Acetonitrile (anhydrous)
- Dichloromethane
- Saturated aqueous sodium bicarbonate
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask

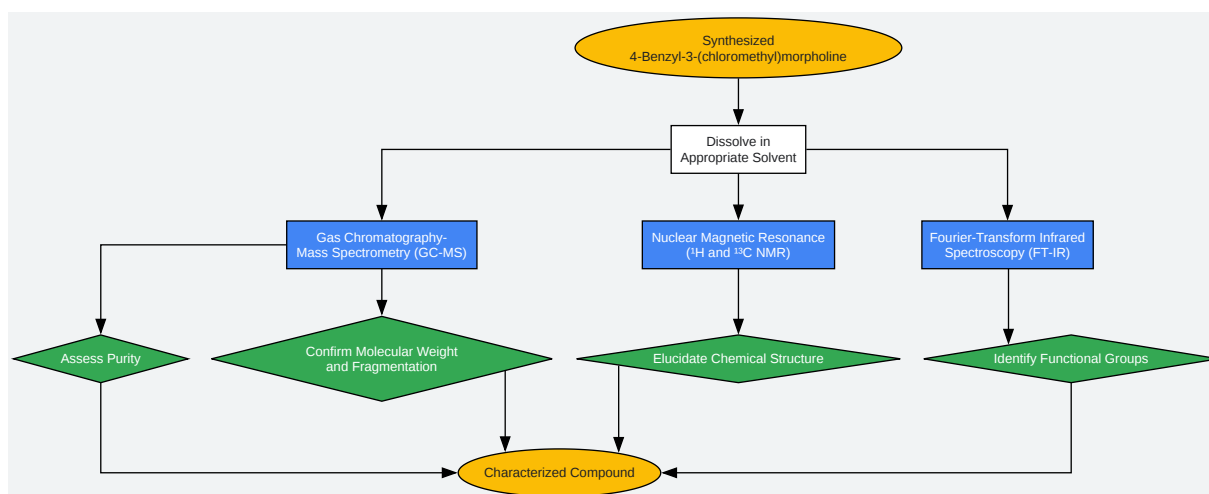
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 3-(chloromethyl)morpholine hydrochloride (1.0 eq) in acetonitrile, add potassium carbonate (2.5 eq).
- Stir the suspension vigorously for 15 minutes at room temperature.
- Add benzyl chloride (1.1 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction to room temperature and filter to remove inorganic salts.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane and wash sequentially with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **4-Benzyl-3-(chloromethyl)morpholine**.

Analytical Workflow for Characterization

A general workflow for the analysis and characterization of the synthesized compound is outlined below. This workflow can be adapted for quality control and purity assessment.



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Caption: General analytical workflow for compound characterization.

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